

# Proper Disposal of MS-PPOH: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: MS-PPOH

Cat. No.: B038942

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Essential safety and logistical information for the proper handling and disposal of N-(methylsulfonyl)-2-(2-propynyloxy)-benzenehexanamide (**MS-PPOH**) in a laboratory setting.

This guide provides researchers, scientists, and drug development professionals with essential procedural information for the safe disposal of **MS-PPOH** (CAS Number: 206052-02-0). Adherence to these guidelines is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. **MS-PPOH** is classified as harmful to aquatic life, necessitating its disposal as hazardous chemical waste.<sup>[1]</sup> Direct release to the environment must be avoided.<sup>[1]</sup>

## Key Disposal Principles:

- **Treat as Hazardous Waste:** All **MS-PPOH** waste, including pure compound, solutions, and contaminated materials, must be handled as hazardous waste.
- **No Drain Disposal:** Do not dispose of **MS-PPOH** or its solutions down the sanitary sewer.
- **Professional Disposal:** The primary and most secure method for the disposal of **MS-PPOH** is through a licensed hazardous waste management company. On-site chemical treatment is not recommended without a validated protocol and approval from your institution's Environmental Health and Safety (EHS) department.
- **Segregation:** Do not mix **MS-PPOH** waste with other chemical waste streams unless explicitly permitted by your EHS department.

## Quantitative Data for MS-PPOH

The following table summarizes key quantitative data for **MS-PPOH**.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>4</sub> S
Molecular Weight	323.4 g/mol
Purity	≥98%
Solubility	DMF: 30 mg/ml
DMSO: 30 mg/ml	
Ethanol: 25 mg/ml	
DMSO:PBS (pH 7.2) (1:2): 0.3 mg/ml	
Hazard Statements	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
H402: Harmful to aquatic life.[1]	
Precautionary Statement	P501: Dispose of contents/ container to an approved waste disposal plant.[1]

## Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for the collection and disposal of **MS-PPOH** waste within a laboratory.

### 1. Waste Collection and Segregation:

- Designate a specific, sealed, and clearly labeled container for all waste containing **MS-PPOH**. This includes unused compound, solutions, and contaminated labware (e.g., pipette tips, vials, gloves).
- Use a container made of a material compatible with the waste. For solutions, the original solvent container can often be reused. Do not use metal containers for corrosive waste.

- Ensure the waste container has a tightly fitting cap and is kept closed at all times except when waste is being added.

## 2. Container Labeling:

- The waste container must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name: "N-(methylsulfonyl)-2-(2-propynyloxy)-benzenehexanamide" and the CAS Number: "206052-02-0".
- List all constituents of the waste, including solvents, and their approximate percentages.
- Indicate the date when waste was first added to the container.

## 3. Temporary Storage:

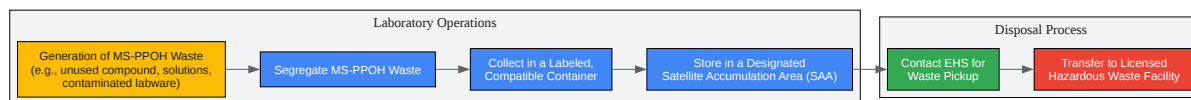
- Store the sealed waste container in a designated and secure Satellite Accumulation Area (SAA) within or near the laboratory.
- Ensure the storage area is well-ventilated and away from drains and incompatible materials.

## 4. Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste container.
- Provide the EHS staff with a complete and accurate description of the waste contents.

# Experimental Workflow for MS-PPOH Disposal

The following diagram illustrates the logical workflow for the proper disposal of **MS-PPOH**.



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Caption: Workflow for the safe disposal of **MS-PPOH** waste.

Disclaimer: This information is intended for trained laboratory personnel. Always consult your institution's specific waste disposal guidelines and contact your Environmental Health and Safety department with any questions.

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## References

- 1. epfl.ch [epfl.ch]
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